

Proper Disposal of Impletol: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Impletol*

Cat. No.: *B1210412*

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For researchers, scientists, and drug development professionals, adherence to proper chemical disposal protocols is a cornerstone of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe handling and disposal of **Impletol**, a compound formulation primarily containing Procaine and Caffeine.

The following procedures are based on the hazardous properties of the individual components of **Impletol** and are designed to comply with general pharmaceutical waste regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and local regulations.

Hazard Identification and Data Summary

Impletol is a formulation containing Procaine and Caffeine. The primary hazards are associated with the active pharmaceutical ingredients. Procaine is classified as toxic if swallowed, in contact with skin, and fatal if inhaled.^{[1][2]} It can also cause serious eye and skin irritation and may lead to an allergic skin reaction.^{[1][2]} Caffeine is categorized as harmful or toxic if swallowed.^{[3][4][5][6][7]}

Parameter	Procaine Hydrochloride	Caffeine
CAS Number	51-05-8[1][2]	58-08-2[3][4][6][7]
GHS Hazard Classification	Acute Toxicity, Oral (Category 3)[1][2], Acute Toxicity, Dermal (Category 3)[1], Acute Toxicity, Inhalation (Category 1)[1], Skin Irritation (Category 2)[1], Eye Irritation (Category 2A)[1], Skin Sensitization (Category 1)[1][2]	Acute Toxicity, Oral (Category 3 or 4)[3][4][6][7]
Signal Word	Danger[2]	Warning or Danger[4]
Hazard Statements	H301: Toxic if swallowed[1][2], H311: Toxic in contact with skin[1], H330: Fatal if inhaled[1], H315: Causes skin irritation[1], H319: Causes serious eye irritation[1], H317: May cause an allergic skin reaction[1][2]	H301/H302: Toxic/Harmful if swallowed[3][4]

Experimental Protocols: Step-by-Step Disposal Procedure

This protocol details the necessary steps for the safe disposal of **Impletol** waste from a laboratory setting.

1. Personal Protective Equipment (PPE): Before handling **Impletol** waste, ensure you are wearing appropriate PPE:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- A laboratory coat

2. Waste Segregation and Collection:

- DO NOT dispose of **Impletol** down the drain or in the regular trash. This is to prevent the contamination of water supplies.
- All waste containing **Impletol**, including solutions, contaminated solids (e.g., gloves, weigh boats, absorbent paper), and empty containers, must be treated as hazardous pharmaceutical waste.

3. Containerization and Labeling:

- Liquid Waste: Collect all aqueous solutions containing **Impletol** in a designated, sealed, and leak-proof container made of a compatible material.
- Solid Waste: Place all contaminated disposable lab supplies into a separate, clearly marked hazardous waste container.
- Labeling: Clearly label the hazardous waste container with "Hazardous Pharmaceutical Waste: **Impletol** (Procaine/Caffeine mixture)" and include relevant hazard pictograms (e.g., skull and crossbones, health hazard).

4. Storage of Waste:

- Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.
- The storage area should be well-ventilated and secure.

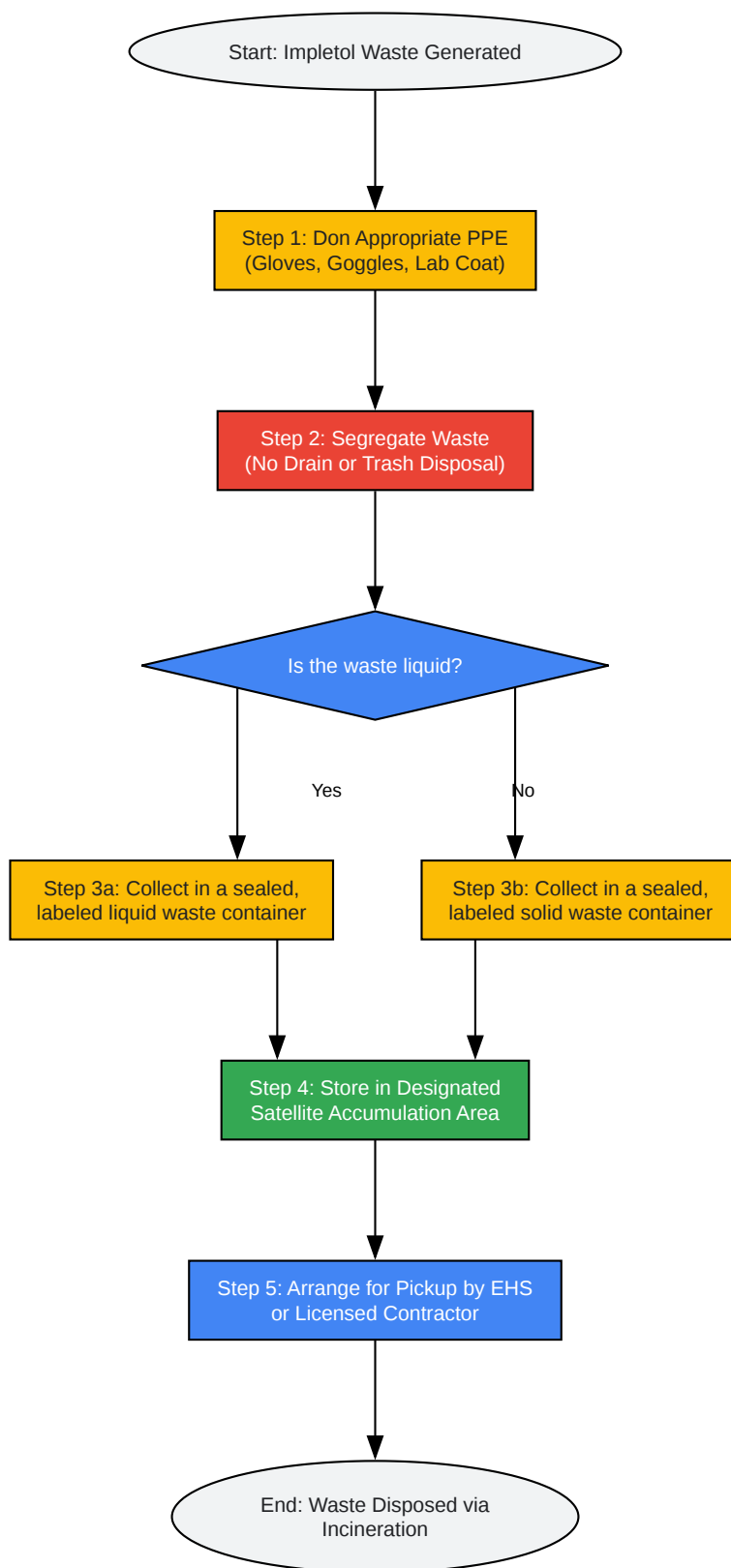
5. Final Disposal:

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Most pharmaceutical waste is disposed of via incineration by a licensed facility.
- Maintain accurate records of the generated waste and its disposal, including a hazardous waste manifest if required.

6. Empty Containers:

- The original **Impletol** container, even if empty, will contain residue and must be treated as hazardous waste.
- Alternatively, the container can be triple-rinsed with a suitable solvent (e.g., water or ethanol). The rinsate must be collected and disposed of as hazardous liquid waste. After triple-rinsing, the defaced container can be disposed of as regular laboratory glass or plastic, in accordance with institutional policies.

Workflow for Impletol Disposal



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Caption: Workflow for the safe disposal of **Impletol** waste.

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